

Olopatadine-d3 N-Oxide safety data sheet and handling precautions

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Compound of Interest

Compound Name: Olopatadine-d3 N-Oxide

Cat. No.: B14082323

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Olopatadine-d3 N-Oxide: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction: **Olopatadine-d3 N-Oxide** is a deuterated active metabolite of Olopatadine, a well-established antihistamine and mast cell stabilizer.^{[1][2]} As a labeled compound, it serves as a critical internal standard for pharmacokinetic and metabolism studies of Olopatadine. This guide provides a comprehensive overview of the available safety data and recommended handling precautions for **Olopatadine-d3 N-Oxide**, compiled from safety data sheets of the parent compound and related analogs.

Chemical and Physical Properties

While specific experimental data for **Olopatadine-d3 N-Oxide** is limited, the following table summarizes its known properties and those of its non-deuterated analog, Olopatadine N-Oxide.

Property	Value	Source
Chemical Name	(Z)-3-(2-(carboxymethyl)dibenzo[b,e]oxepin-11(6H)-ylidene)-N,N-di(methyl-d3)propan-1-amine oxide	N/A
CAS Number	1246832-94-9	[3][4]
Molecular Formula	C21H20D3NO4	Inferred
Molecular Weight	356.43 g/mol	Inferred
Appearance	Assumed to be a white to off-white solid	Inferred from related compounds
Storage Temperature	-20°C	[2]

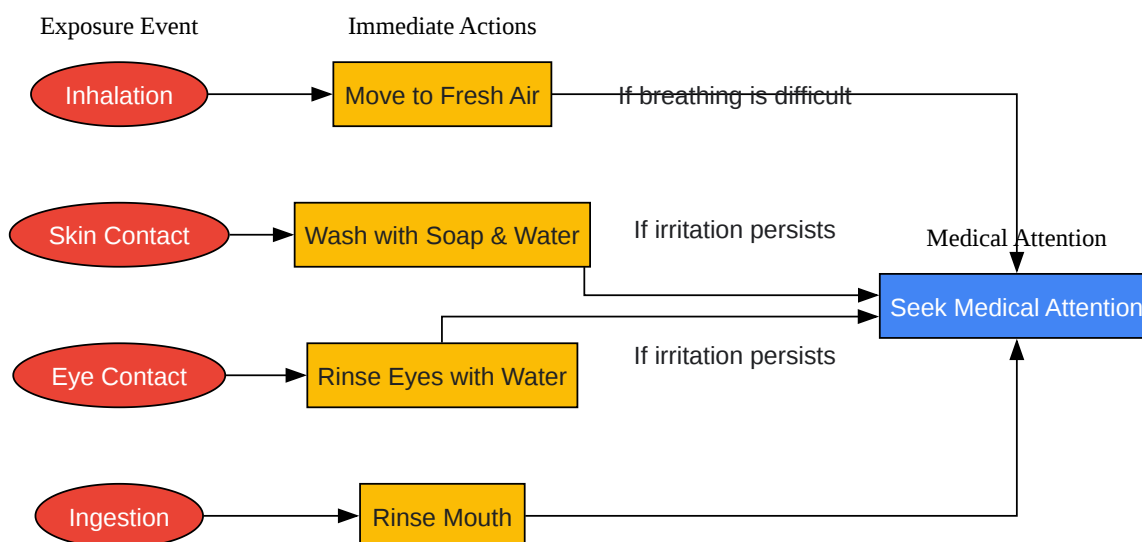
Hazard Identification and Precautionary Measures

The hazard profile of **Olopatadine-d3 N-Oxide** is extrapolated from the Safety Data Sheets (SDS) of Olopatadine and its hydrochloride salt. The primary routes of potential exposure are inhalation, ingestion, and skin or eye contact.

Hazard Statement	Precautionary Statement	Pictogram
May be harmful if swallowed.	Wash hands thoroughly after handling.	GHS07
May cause respiratory irritation.	Avoid breathing dust/fume/gas/mist/vapors/spray.	GHS07
May cause skin irritation.	Wear protective gloves.	GHS07
Causes serious eye irritation.	Wear eye protection/face protection.	GHS07

Emergency Workflow: First Aid Measures

The following diagram outlines the recommended first aid procedures in case of exposure to **Olopatadine-d3 N-Oxide**.



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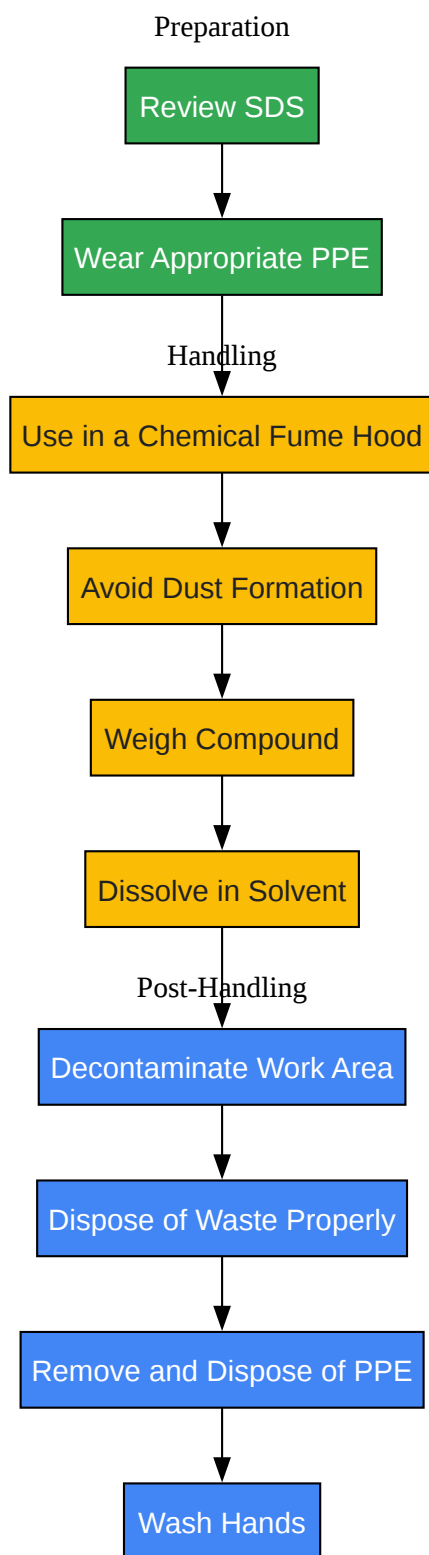
Caption: First aid response workflow for exposure to **Olopatadine-d3 N-Oxide**.

Handling and Storage Protocols

Proper handling and storage are crucial to ensure the safety of laboratory personnel and maintain the integrity of the compound.

Experimental Workflow: Safe Handling of Olopatadine-d3 N-Oxide

This diagram illustrates the standard operating procedure for handling the compound in a laboratory setting.



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Caption: Standard workflow for the safe handling of **Olopatadine-d3 N-Oxide**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. However, the following PPE is generally recommended:

PPE Type	Specification
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Respiratory Protection	NIOSH-approved respirator if dust is generated.
Skin and Body Protection	Laboratory coat.

Storage Conditions

- Store in a tightly sealed container.[\[5\]](#)[\[6\]](#)
- Keep in a cool, dry, and well-ventilated area.[\[5\]](#)
- Protect from light.
- Recommended storage temperature is -20°C.[\[2\]](#)

Accidental Release and Firefighting Measures

In the event of a spill or fire, follow these procedures.

Situation	Recommended Action
Small Spill	Absorb with inert material and place in a suitable container for disposal.
Large Spill	Evacuate the area. Contain the spill and prevent it from entering drains. Collect the material for disposal.
Fire	Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish. [7] [8]

Toxicological and Ecological Information

Specific toxicological and ecological data for **Olopatadine-d3 N-Oxide** are not readily available. The information below is based on the parent compound, Olopatadine.

- Acute Toxicity: No data available for **Olopatadine-d3 N-Oxide**. For Olopatadine, chronic oral toxicity studies in rats and dogs have identified target organs including the kidneys, heart, liver, and eyes.[9]
- Carcinogenicity, Mutagenicity, and Teratogenicity: Olopatadine was not found to be mutagenic or carcinogenic.[9] It was not teratogenic in rats and rabbits.[9]
- Ecotoxicity: Avoid release into the environment as it may be toxic to aquatic organisms.[8]

Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways.[7]

Disclaimer: This guide is intended for informational purposes only and is based on data available for Olopatadine and its analogs. It is not a substitute for a formal Safety Data Sheet (SDS). Always consult the specific SDS for **Olopatadine-d3 N-Oxide** provided by the supplier before handling the material. All laboratory work should be conducted by trained professionals in a suitably equipped facility.

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